

The Environmental Fate of Kathon 886: A Technical Guide to Persistence and Degradation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Kathon 886

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This technical guide provides a comprehensive overview of the environmental persistence and degradation pathways of **Kathon 886**, a widely used biocide. The active ingredients in **Kathon 886** are 5-chloro-2-methyl-4-isothiazolin-3-one (CMIT) and 2-methyl-4-isothiazolin-3-one (MIT), typically in a 3:1 ratio.^[1] Understanding the environmental fate of these isothiazolinone compounds is critical for assessing their ecological impact and ensuring their safe use in various industrial and pharmaceutical applications.

Environmental Persistence of CMIT and MIT

The persistence of CMIT and MIT in the environment is influenced by a variety of factors, including the environmental matrix (soil or water), pH, temperature, and the presence of microorganisms. Generally, these compounds are considered to be non-persistent, undergoing rapid degradation in both aquatic and terrestrial environments.^{[2][3][4]}

Quantitative Persistence Data

The following tables summarize the available quantitative data on the environmental half-life of CMIT and MIT.

Table 1: Half-life of CMIT and MIT in Aquatic Environments

Active Ingredient	Condition	pH	Temperature (°C)	Half-life	Citation(s)
CMIT	Hydrolysis	5	25	No hydrolysis observed over 30 days	[5]
Hydrolysis	7	25	No hydrolysis observed over 30 days	[5]	
Hydrolysis	9	25	22 days	[5]	
Hydrolysis (Alkaline)	8.5	Not Specified	47 days	[1]	
Hydrolysis (Alkaline)	10	Not Specified	2 days	[1]	
Phototransformation	4	25	Slight decrease (7-35%)	[5]	
Phototransformation	9	25	Slight decrease (7-35%)	[5]	
Biodegradation	Not Specified	Not Specified	< 24 hours	[2][3][4]	
MIT	Hydrolysis	4, 7, 9	25	No noticeable decrease	[5]
Phototransformation	4, 7, 9	25	No noticeable decrease	[5]	
Biodegradation	Not Specified	Not Specified	< 24 hours	[2][4]	

Table 2: Half-life of Isothiazolinones in Soil

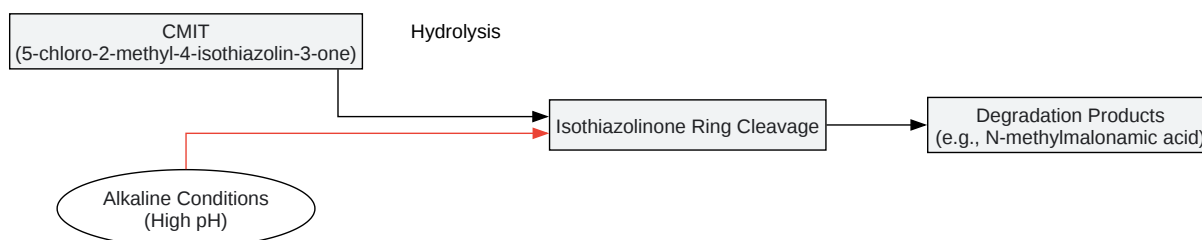
Active Ingredient	Soil Type	Condition	Half-life (days)	Citation(s)
MIT	Loamy Sand	Aerobic Incubation	0.28	[5]
Isothiazolinones (general)	Not Specified	Not Specified	< 10	[5]

Degradation Pathways

CMIT and MIT are degraded in the environment through three primary pathways: chemical degradation (hydrolysis), photodegradation, and biodegradation. The ultimate degradation products are typically simple organic molecules and inorganic substances.[3][4] A key step in the loss of biocidal activity is the cleavage of the isothiazolinone ring structure.[3]

Chemical Degradation (Hydrolysis)

The chemical stability of isothiazolinones is highly dependent on pH. While stable in acidic to neutral conditions, CMIT, the chlorinated component, undergoes hydrolysis in alkaline environments.[1][5] The rate of degradation increases with a rise in pH.[5] This process is believed to involve the nucleophilic attack by hydroxide ions on the isothiazolone ring, leading to its opening.

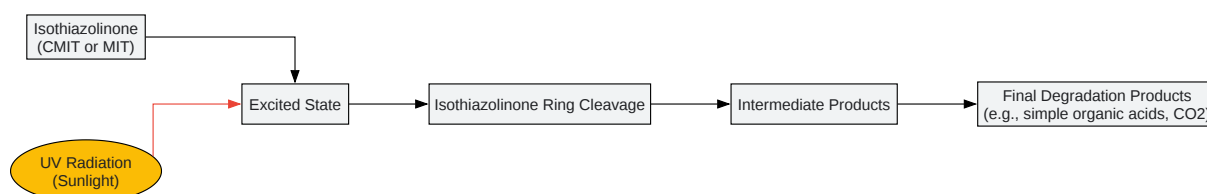


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Diagram 1: Hydrolysis pathway of CMIT under alkaline conditions.

Photodegradation

Isothiazolinones can be degraded by ultraviolet (UV) radiation present in sunlight. The photodegradation of CMIT is observed at acidic and alkaline pHs, while MIT is more resistant to photolysis under the same conditions.[5] The process can be enhanced by the presence of photosensitizers. The degradation pathway involves the absorption of light energy, leading to the cleavage of the heterocyclic ring.

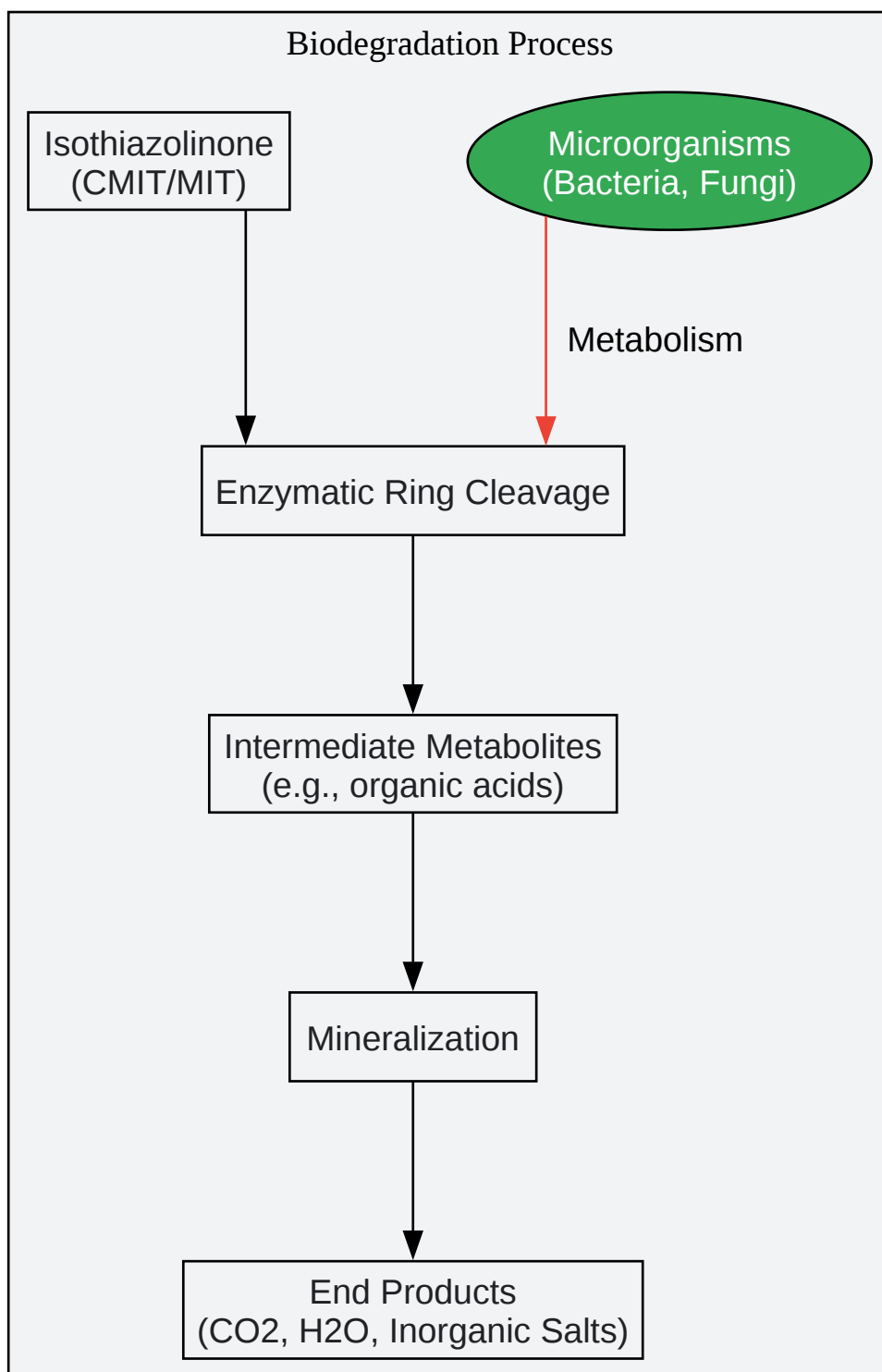


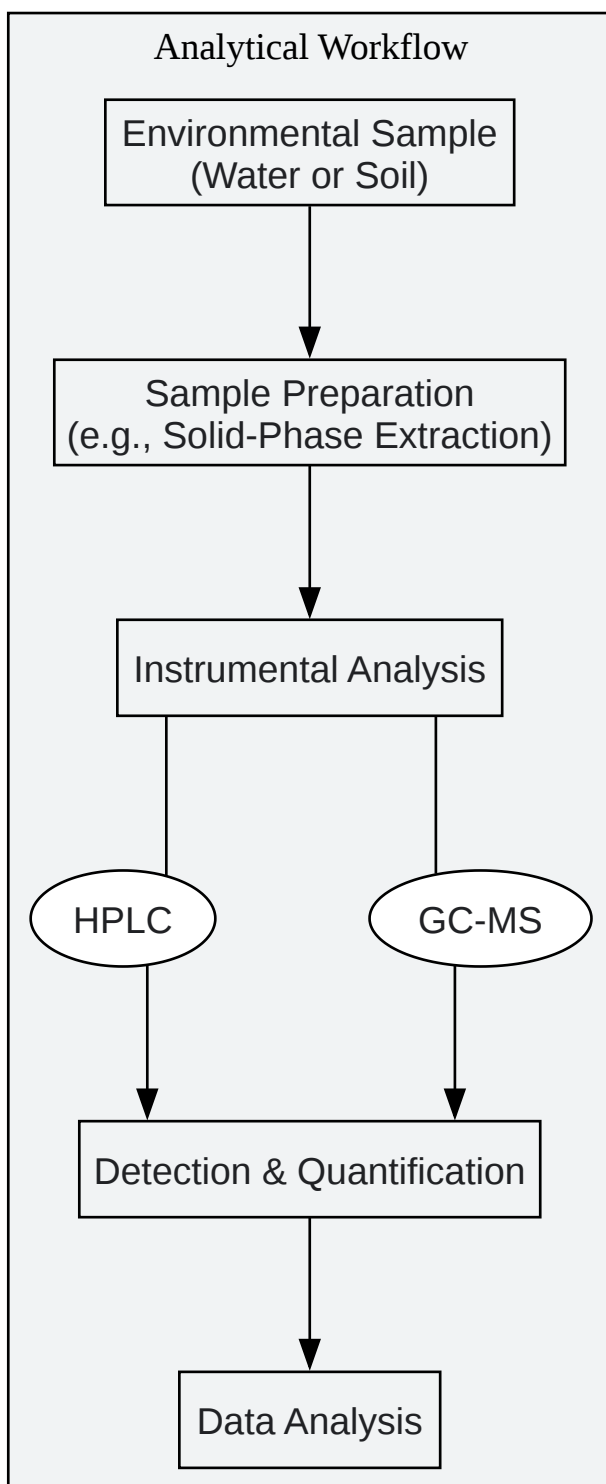
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Diagram 2: General photodegradation pathway for isothiazolinones.

Biodegradation

Biodegradation is a major pathway for the dissipation of CMIT and MIT in the environment.[2] A wide range of microorganisms in soil and water can utilize these compounds as a source of carbon and nitrogen. The metabolic process typically begins with the cleavage of the isothiazolone ring, followed by the oxidation of the resulting organic fragments to carbon dioxide.[3][4] The degradation products are significantly less toxic than the parent compounds. [2][4]





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- To cite this document: BenchChem. [The Environmental Fate of Kathon 886: A Technical Guide to Persistence and Degradation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b012105#kathon-886-environmental-persistence-and-degradation-pathways]

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